

# Technical Guide: Physicochemical Properties of 5-Bromo-3-fluoro-4-methylbenzaldehyde

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## Compound of Interest

Compound Name: 5-Bromo-3-fluoro-4-methylbenzaldehyde

Cat. No.: B582172

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## Abstract

This technical guide provides a summary of the known physical and chemical properties of **5-Bromo-3-fluoro-4-methylbenzaldehyde** (CAS No. 1370411-47-4). This compound is a substituted benzaldehyde derivative, which can serve as a building block in organic synthesis, particularly in the development of novel pharmaceutical agents and other complex molecules. This document compiles available data from commercial suppliers and chemical databases. However, it is important to note that specific experimentally determined quantitative physical properties such as melting point, boiling point, and solubility are not widely reported in publicly available literature. A general workflow for the experimental determination of these properties is presented.

## Chemical Identity and General Properties

**5-Bromo-3-fluoro-4-methylbenzaldehyde** is a halogenated and methylated aromatic aldehyde. Its structure incorporates a bromine atom, a fluorine atom, and a methyl group on the benzaldehyde framework, offering multiple reactive sites for synthetic transformations.

Property	Value	Source
CAS Number	1370411-47-4	[1]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrFO	[1]
Molecular Weight	217.04 g/mol	[1]
IUPAC Name	3-bromo-5-fluoro-4-methylbenzaldehyde	
Physical Form	Solid	
Purity	~98%	
Storage Conditions	2-8°C, in a dark, inert atmosphere	

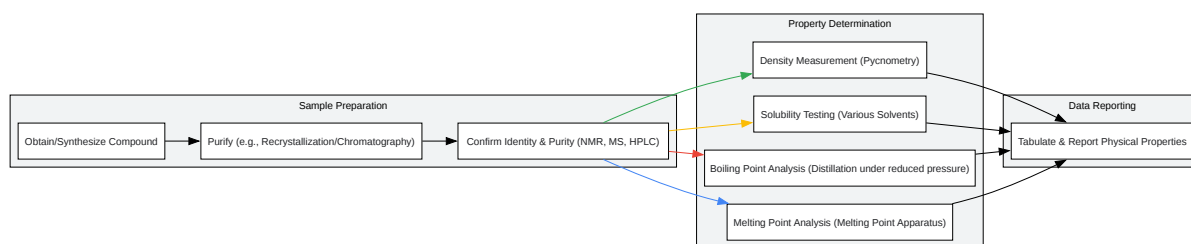
## Quantitative Physical Properties

Extensive searches of chemical databases and supplier information did not yield experimentally determined quantitative physical properties for **5-Bromo-3-fluoro-4-methylbenzaldehyde**. The data for melting point, boiling point, density, and solubility are currently unavailable in the public domain.

## Experimental Protocols

As no specific literature detailing the experimental determination of the physical properties for this compound was found, a general methodology for the characterization of a novel or uncharacterized solid organic compound is provided below.

### Workflow for Determination of Physical Properties



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Caption: General workflow for the characterization of a chemical compound.

## General Protocol for Melting Point Determination

A small, dry sample of the purified compound is packed into a capillary tube. The tube is placed in a calibrated melting point apparatus. The temperature is raised at a steady rate, and the range from the temperature at which the first drop of liquid appears to the temperature at which the entire sample is liquid is recorded as the melting point.

## General Protocol for Boiling Point Determination

For a solid compound, the boiling point is typically determined under reduced pressure to prevent decomposition. The compound is heated in a distillation apparatus, and the temperature at which the liquid and vapor phases are in equilibrium at a given pressure is recorded.

## General Protocol for Solubility Assessment

A qualitative assessment of solubility can be performed by adding a small, measured amount of the compound to a fixed volume of various solvents (e.g., water, ethanol, acetone,

dichloromethane, hexane) at a specific temperature. The mixture is agitated, and the degree of dissolution is observed.

## Safety Information

Based on available safety data sheets, **5-Bromo-3-fluoro-4-methylbenzaldehyde** is classified with the following hazards:

- Signal Word: Warning
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)

## Conclusion

**5-Bromo-3-fluoro-4-methylbenzaldehyde** is a commercially available solid reagent with potential applications in organic synthesis. While its basic chemical identity is well-established, a significant data gap exists regarding its specific quantitative physical properties. Researchers and drug development professionals utilizing this compound would need to perform their own characterization to determine these values. The general experimental workflows provided in this guide can serve as a starting point for such an analysis.

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## References

- 1. 1370411-47-4|5-Bromo-3-fluoro-4-methylbenzaldehyde|BLD Pharm [bldpharm.com]
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